

Application Note: High-Fidelity Quantification of 2-Methoxypyridin-4-ol

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Compound of Interest

Compound Name: 2-Methoxypyridin-4-ol

CAS No.: 66080-45-3

Cat. No.: B1388661

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Abstract: This document provides a comprehensive guide to the quantitative analysis of **2-Methoxypyridin-4-ol**, a pivotal intermediate in modern pharmaceutical synthesis. The accurate determination of this compound is critical for ensuring process consistency, controlling impurity profiles, and validating the quality of final active pharmaceutical ingredients (APIs).^{[1][2]} We present detailed protocols for robust analytical methods, primarily focusing on High-Performance Liquid Chromatography with UV Detection (HPLC-UV) for routine quality control and the more sensitive Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) for trace-level analysis in complex matrices. The causality behind methodological choices is explained, and each protocol is designed as a self-validating system in accordance with international regulatory standards.

Chapter 1: Foundational Principles & Method Selection

Physicochemical Profile of 2-Methoxypyridin-4-ol

Understanding the chemical nature of **2-Methoxypyridin-4-ol** is fundamental to developing effective analytical methods.

- Molecular Formula: $C_6H_7NO_2$
- Molecular Weight: 125.13 g/mol [3]
- Structure: A substituted pyridine ring, which imparts a strong UV chromophore, making it highly suitable for UV-based detection methods.[4]
- Solubility: Generally soluble in polar organic solvents like methanol and acetonitrile, facilitating sample preparation for reversed-phase chromatography.

Strategic Method Selection

The choice of an analytical method is dictated by the specific requirements of the analysis, such as the sample matrix, required sensitivity, and throughput.[5] High-performance liquid chromatography (HPLC) and gas chromatography (GC) are powerful separation techniques, often coupled with mass spectrometry (MS) for enhanced sensitivity and selectivity.[6][7]

Method	Primary Application	Sensitivity	Selectivity	Throughput	When to Choose
HPLC-UV	Routine QC, purity assessment, content uniformity in drug substance & product.	Moderate (µg/mL)	Good	High	When analyzing relatively clean samples where analyte concentrations are high and the matrix is simple.
LC-MS/MS	Trace-level impurity analysis, pharmacokinetic studies in biological matrices (plasma, urine).[8]	Very High (pg/mL to ng/mL)[9]	Excellent	Moderate	For complex samples requiring the highest sensitivity and specificity, or when confirming the identity of trace impurities.
GC-MS	Analysis of volatile impurities or when orthogonal analysis is required.	High (ng/mL)	Excellent	Moderate	If the analyte is thermally stable and volatile (or can be made so via derivatization).[10] Useful for identifying unknown

					volatile organic impurities.
					For quick, non-specific checks of concentration in highly pure, simple solutions where interfering substances are absent.
UV-Vis Spectrophotometry	Simple, rapid concentration estimation in pure solutions.	Low (mg/mL)	Low	Very High	[11] [12]

Chapter 2: Reversed-Phase HPLC-UV Method for Routine Quality Control

This method is designed for the reliable quantification of **2-Methoxypyridin-4-ol** in bulk materials and simple formulations. It balances performance with accessibility, making it ideal for most quality control laboratories.

Principle of Operation

The method utilizes reversed-phase chromatography, where the analyte is separated on a nonpolar stationary phase (C18) with a polar mobile phase. **2-Methoxypyridin-4-ol**, being moderately polar, is retained on the column and then eluted by increasing the organic solvent concentration in the mobile phase. Quantification is achieved by measuring the analyte's absorbance at a specific UV wavelength, where it exhibits a strong response.[\[13\]](#)[\[14\]](#)

Experimental Protocol: HPLC-UV

2.2.1 Materials and Reagents

- **2-Methoxypyridin-4-ol** reference standard (Purity ≥ 98%)

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Deionized water (18.2 MΩ·cm)

2.2.2 Preparation of Solutions

- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Diluent: 50:50 (v/v) Acetonitrile:Water.
- Standard Stock Solution (1 mg/mL): Accurately weigh ~10 mg of the reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with Diluent.
- Calibration Standards (1-100 µg/mL): Prepare a series of calibration standards by serial dilution of the Standard Stock Solution with the Diluent.
- Sample Preparation: Accurately weigh the sample to obtain a theoretical concentration of ~50 µg/mL of **2-Methoxypyridin-4-ol**. Dissolve in Diluent, sonicate if necessary, and filter through a 0.45 µm syringe filter before injection.

2.2.3 Chromatographic Conditions

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 150 mm, 5 µm particle size
Column Temperature	30 °C
Mobile Phase	Gradient elution (see table below)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
UV Detector Wavelength	254 nm
Run Time	15 minutes

Gradient Elution Program:

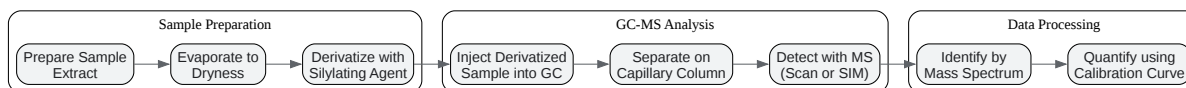
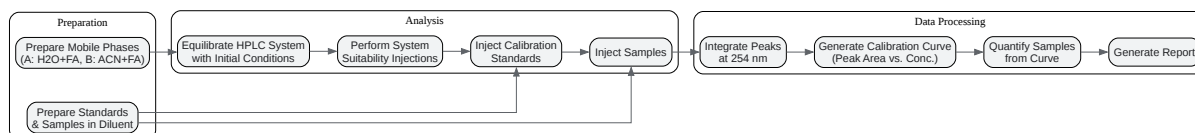
Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
10.0	5	95
12.0	5	95
12.1	95	5
15.0	95	5

2.2.4 System Suitability & Validation To ensure the trustworthiness of the results, system suitability must be verified before analysis. This protocol is validated according to the International Council for Harmonisation (ICH) guidelines.[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Procedure: Inject the midpoint calibration standard (e.g., 50 µg/mL) five times.
- Acceptance Criteria:
 - Tailing Factor: ≤ 2.0

- Theoretical Plates: ≥ 2000
- Relative Standard Deviation (RSD) of Peak Area: $\leq 2.0\%$

HPLC-UV Workflow Diagram



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